

Application Notes and Protocols: Chlorinated Butanol Derivatives in Pharmaceutical Intermediate Synthesis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

Get Quote

Chemical Profile and Specifications

Chlorinated butanols are versatile intermediates in organic synthesis. The table below summarizes the key data for two closely related compounds identified in the search results.

Table 1: Chemical and Physical Properties of Key Intermediates

Property	4-Chloro-1-butanol [1]	4-Chloro-2-butanone [2] [3]
CAS Number	928-51-8	6322-49-2
Molecular Formula	C ₄ H ₉ ClO	C ₄ H ₇ ClO
Molecular Weight	108.57 g/mol	106.55 g/mol
Appearance	Colorless to Light Yellow Liquid	Colorless Liquid
Boiling Point	50.0–52.0 °C / 1 mmHg	145.6 °C at 760 mmHg
Density	1.088 g/mL at 25 °C	1.033 g/cm ³

Property	4-Chloro-1-butanol [1]	4-Chloro-2-butanone [2] [3]
Flash Point	36 °C	45.5 °C
Purity	>85.0% (contains Tetrahydrofuran)	98% min (Industrial Grade)

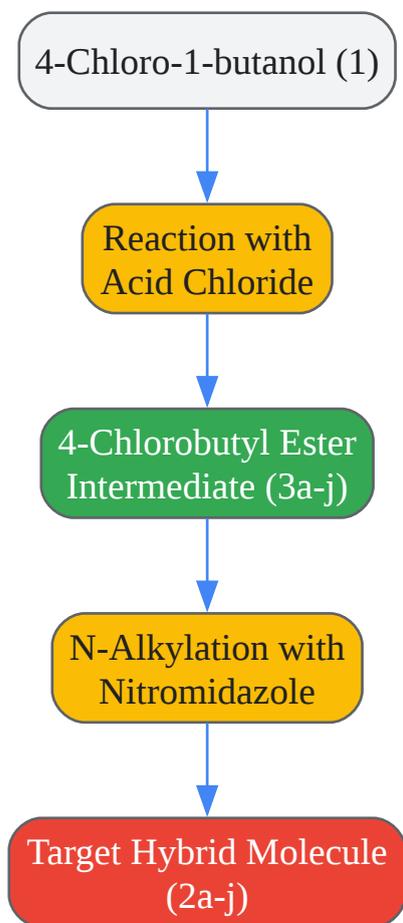
Synthetic Applications and Protocols

Role as Alkylating Agents in N-Heterocycle Synthesis

A primary application of these intermediates is acting as alkylating agents to introduce a butyl chain with a terminal functional group into nitrogen-containing heterocycles, a common scaffold in pharmaceuticals [4].

A recent protocol detailed the synthesis of novel nitroimidazole-pyrazole hybrids. In this work, **4-Chloro-1-butanol (1)** was first converted into an active ester, **4-chlorobutyl 1-aryl-1H-pyrazole-4-carboxylates (3a-j)**. This intermediate then underwent an **N-alkylation** with 4(5)-nitro-1H-imidazole to produce the target compounds, **4-(4-nitro-1H-imidazol-1-yl)butyl 1-aryl-1H-pyrazole-4-carboxylates (2a-j)**, in yields ranging from 18% to 85% [4]. This demonstrates the utility of 4-Chloro-1-butanol in constructing molecular hybrids with potential biological activity.

The following diagram outlines the logical relationship and workflow of this synthetic application:



[Click to download full resolution via product page](#)

Detailed Synthesis Protocol for 4-Chloro-2-butanone

The following is a detailed laboratory procedure for synthesizing **4-Chloro-2-butanone** from 4-hydroxy-2-butanone, adapted from a patent [5]. This method avoids the use of solvent, simplifies the process, and achieves a yield above 95%.

Table 2: Reagents and Quantities for 4-Chloro-2-butanone Synthesis

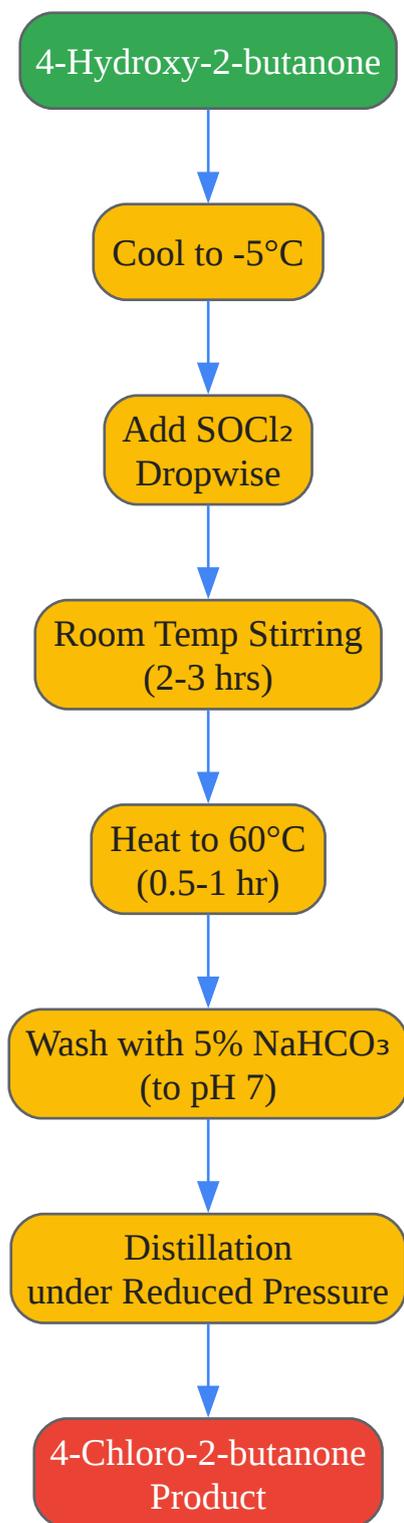
Reagent/Parameter	Specification	Quantity
4-Hydroxy-2-butanone	Starting material	50 g
Thionyl Chloride (SOCl ₂)	Chlorinating agent	82 g

Reagent/Parameter	Specification	Quantity
Sodium Bicarbonate (NaHCO ₃)	5 wt% aqueous solution	For washing, q.s.

Experimental Procedure:

- **Setup and Cooling:** Charge a 500 mL four-neck round-bottom flask with 50 g of 4-hydroxy-2-butanone. Cool the flask to **-5 °C** using an ice-salt bath [5].
- **Chlorination Reaction:** Slowly add 82 g of thionyl chloride to the flask dropwise, with continuous stirring. Control the addition rate to maintain the internal temperature below 5 °C [5].
- **Reaction and Heating:** After the addition is complete [5]:
 - Allow the reaction mixture to warm to **room temperature and stir for 2-3 hours**.
 - Subsequently, heat the mixture to **60 °C and maintain for 0.5-1 hour** to ensure complete reaction.
- **Cooling and Quenching:** Cool the reaction mixture back to room temperature [5].
- **Work-up:** Transfer the mixture to a separatory funnel. Wash the organic layer with a **5 wt% sodium bicarbonate solution** until the aqueous phase reaches a **pH of 7**. This step neutralizes any residual acid [5].
- **Isolation:** The crude product is then purified by **distillation under reduced pressure** to obtain 4-Chloro-2-butanone as a pure product [5].

The workflow for this synthesis is straightforward, as shown below:



[Click to download full resolution via product page](#)

Handling, Storage, and Safety

Adherence to strict safety protocols is essential when handling these compounds.

- **Hazard Classification:** 4-Chloro-1-butanol is classified as a **flammable liquid** and is **air and heat sensitive**. Hazard statements include R10 (Flammable), R22 (Harmful if swallowed), and R36/37/38 (Irritating to eyes, respiratory system, and skin) [1].
- **Storage:** For 4-Chloro-1-butanol, **store long-term at 2-8°C** in a tightly sealed container under an inert atmosphere. Keep away from ignition sources, heat, and moisture [1]. 4-Chloro-2-butanone should also be stored under an inert atmosphere, preferably in a freezer **under -20°C** [3].
- **Personal Protective Equipment (PPE):** Wear suitable **protective clothing, gloves, and eyeface protection**. Avoid contact with skin and eyes, and do not breathe its vapors [1].

Summary

4-Chloro-1-butanol and 4-Chloro-2-butanone are valuable building blocks in pharmaceutical chemistry. They are particularly effective as **alkylating agents for the synthesis of N-heterocyclic compounds**, such as imidazole and pyrazole hybrids, which are core structures in many active pharmaceutical ingredients (APIs) [1] [4]. The provided solvent-free synthesis for 4-Chloro-2-butanone offers a high-yielding, industrially applicable method for producing this key intermediate [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. -Chloro-1-Butanol CAS 928-51-8 Purity >85.0% (GC) Factory [ruifuchem.com]
2. Industrial Grade 4 -Chloro- 2 -butanone CAS 6322-49- 2 Purity 98% as... [entrepreneur.en.made-in-china.com]
3. -CHLORO- 4 -BUTANONE | 6322-49- 2 2 [chemicalbook.com]
4. of Novel Nitroimidazole-Pyrazole Hybrids via an... | CoLab Synthesis [colab.ws]
5. CN103553890A - Synthesis method of... - Google Patents [patents.google.com]

To cite this document: Smolecule. [Application Notes and Protocols: Chlorinated Butanol Derivatives in Pharmaceutical Intermediate Synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b685894#4-chlorobutan-2-ol-in-pharmaceutical-intermediate-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com